

Technical Guide: Determination of the Melting Point of 1-Phenylethylamine Hydrochloride

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Compound of Interest

Compound Name: 1-Phenylethylamine hydrochloride

Cat. No.: B3039810

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Abstract

This technical guide provides a comprehensive overview of the determination of the melting point for **1-phenylethylamine hydrochloride**, a critical parameter for its identification and purity assessment. The document outlines the physicochemical properties of the compound and presents a detailed experimental protocol for accurate melting point measurement using the capillary method. Data is summarized in tabular format for clarity, and a logical workflow of the determination process is visualized. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Introduction

1-Phenylethylamine hydrochloride is the salt of 1-phenylethylamine, a primary amine categorized as a phenethylamine.[1][2] It is a crucial compound used as an analytical reference standard in research and forensic applications.[2] The melting point of a crystalline solid is a fundamental physical property that provides a key criterion for its identity and purity. For a pure, crystalline compound, melting typically occurs over a narrow temperature range (0.5-1.0°C).[3] The presence of impurities generally causes a depression of the melting point and a broadening of the melting range.[3] Therefore, the accurate determination of the melting point of **1-phenylethylamine hydrochloride** is essential for quality control and characterization in a laboratory setting.

Physicochemical Properties

A summary of the key physicochemical properties of **1-phenylethylamine hydrochloride** is presented below. This data is essential for handling, storage, and analysis of the compound.

Property	Value	Source
Chemical Name	α -methyl-benzenemethanamine, monohydrochloride	[2]
Synonyms	(\pm)- α -Methylbenzylamine hydrochloride, DL- α -Methylbenzylamine hydrochloride	[2]
CAS Number	13437-79-1	[1][2][4][5]
Molecular Formula	$C_8H_{11}N \cdot HCl$ (or $C_8H_{12}ClN$)	[1][2][6]
Molecular Weight	157.64 g/mol	[1][2][6]
Appearance	Solid	[2]
Solubility	Soluble in Chloroform and Methanol; Slightly soluble in Acetonitrile.[1][2]	

Experimental Protocol: Melting Point Determination

The standard method for determining the melting point of a crystalline organic solid like **1-phenylethylamine hydrochloride** is the capillary method, which can be performed using a digital melting point apparatus or a Thiele tube setup.[3][7]

3.1 Apparatus and Materials

- Melting point apparatus (e.g., Mel-Temp or similar digital instrument)
- Glass capillary tubes (one end sealed)
- Thermometer (calibrated) or digital temperature probe

- **1-Phenylethylamine hydrochloride** sample (powdered)
- Mortar and pestle
- Spatula
- Packing tube or rod

3.2 Sample Preparation

- Ensure the **1-phenylethylamine hydrochloride** sample is completely dry, as residual solvent can act as an impurity and depress the melting point.
- Place a small amount of the sample on a clean, dry surface. If the crystals are large, gently pulverize them into a fine powder using a mortar and pestle.[8]
- Load the capillary tube by tapping the open end into the powdered sample until a small amount of solid enters the tube.[9]
- Invert the tube and tap it gently on a hard surface to cause the solid to fall to the sealed end. [9] To pack the sample tightly, drop the capillary tube, sealed-end down, through a long glass tube onto the benchtop.[9]
- Repeat until the packed sample column is approximately 2-3 mm high.[9] A sample height greater than this can lead to an artificially broad melting range.[9]

3.3 Measurement Procedure

- Preliminary (Fast) Determination: If the approximate melting point is unknown, perform a rapid determination by heating the sample at a rate of 10-20°C per minute.[7][8] This will establish a rough melting range. A fresh sample must be used for the subsequent accurate determination.[9]
- Accurate Determination:
 - Allow the apparatus to cool to at least 20°C below the approximate melting point found in the preliminary run.[9]

- Place the prepared capillary tube into the heating block of the apparatus.
- Set the heating rate to a slow, controlled value, typically 1-2°C per minute, once the temperature is within 20°C of the expected melting point.^{[3][7][9]} A very slow heating rate is crucial for an accurate measurement.^[3]
- Observe the sample through the magnifying lens.
- Record the temperature at which the first droplet of liquid appears (onset of melting).
- Continue heating slowly and record the temperature at which the last solid crystal melts into a clear liquid (clear point).
- Reporting: The melting point should be reported as a range from the onset temperature to the clear point temperature. For high-purity substances, this range should be narrow.
- Verification: For confirmation, it is good practice to repeat the measurement with a second fresh sample to ensure the results are consistent.^[3]

3.4 Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles and laboratory gloves.
- Handle **1-phenylethylamine hydrochloride** in a well-ventilated area or a chemical fume hood.
- Allow the melting point apparatus to cool completely before storing.
- Dispose of used capillary tubes in a designated glass waste container.

Data Presentation: Reported Melting Point

The melting point of **1-phenylethylamine hydrochloride** has been reported in the literature. The accepted value is summarized in the table below.

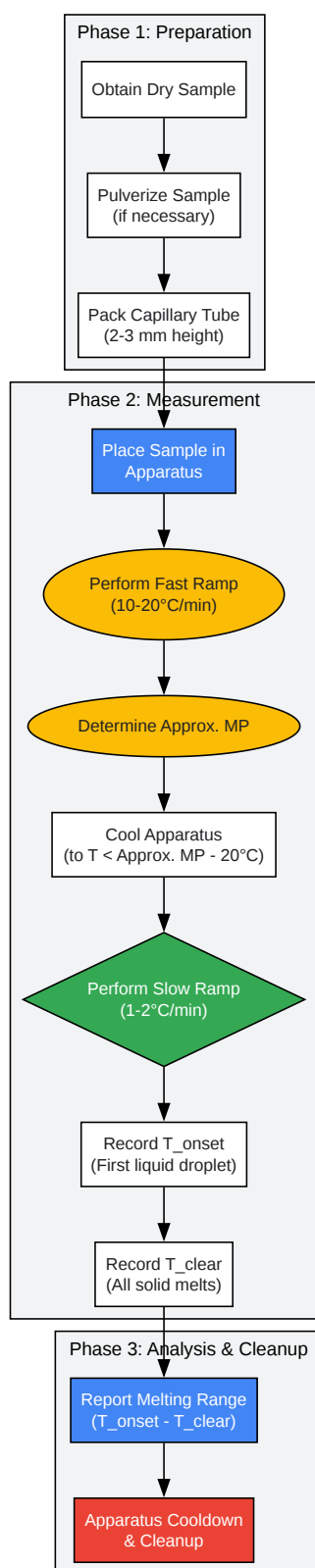
Compound	Reported Melting Point (°C)	Enantiomeric Form
1-Phenylethylamine Hydrochloride	148	Racemic (±)

Sources:[1][4]

Note: The free base forms of (R)- and (S)-1-phenylethylamine are liquids at room temperature with reported melting points of -10°C.[10][11][12][13][14]

Workflow and Logical Relationships

The logical flow of the experimental procedure for determining the melting point is critical for achieving accurate and reproducible results. The following diagram illustrates the key steps and decision points in the workflow.



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Caption: Workflow for Melting Point Determination.

Conclusion

The determination of the melting point of **1-phenylethylamine hydrochloride** is a straightforward yet critical analytical procedure for verifying the identity and purity of the substance. A reported melting point of 148°C serves as a benchmark for laboratory analysis.^[1]^[4] By adhering to the detailed protocol outlined in this guide, which includes proper sample preparation and controlled heating rates, researchers can obtain accurate and reliable data essential for quality assurance in research and development.

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